

Application Notes and Protocols for Perastine Solution Preparation

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Perastine*
CAS No.: *4960-10-5*
Cat. No.: *B1679566*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a step-by-step guide for the preparation of **Perastine** solutions for research purposes. **Perastine** is a piperazine-class antihistamine that functions as a selective H1 histamine receptor antagonist.

Physicochemical and Storage Data

A summary of the key quantitative and qualitative data for **Perastine** is provided in the table below. This information is essential for the accurate preparation and storage of **Perastine** solutions.

Parameter	Value	Source
Molecular Formula	C ₂₀ H ₂₅ NO	[1]
Molecular Weight	295.43 g/mol	[1]
Appearance	Solid powder	[1]
Purity	>98%	[1]
Solubility	Soluble in DMSO	[1][2]
Powder Storage	Short term (days to weeks): 0 - 4°C, dry and dark. Long term (months to years): -20°C, dry and dark.	[1][2]
Solution Storage	Short term (days to weeks): 0 - 4°C. Long term (months): -20°C. In solvent: -80°C for up to 1 year.	[1][3]

Experimental Protocols

Preparation of a Perastine Stock Solution

This protocol outlines the preparation of a **Perastine** stock solution in Dimethyl Sulfoxide (DMSO).

Materials:

- **Perastine** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes
- Vortex mixer

Procedure:

- **Determine the Desired Concentration:** Decide on the desired stock solution concentration (e.g., 10 mM).
- **Calculate the Required Mass of Perastine:** Use the following formula to calculate the mass of **Perastine** needed: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Molecular Weight (g/mol)} \times \text{Volume (mL)}$
- **Weigh the Perastine:** Carefully weigh the calculated amount of **Perastine** powder in a sterile microcentrifuge tube.
- **Add DMSO:** Add the calculated volume of DMSO to the microcentrifuge tube containing the **Perastine** powder.
- **Dissolve the Perastine:** Vortex the solution until the **Perastine** is completely dissolved. Gentle warming may be applied if necessary, but avoid excessive heat.
- **Storage:** Store the stock solution at -20°C or -80°C for long-term storage.

Preparation of an In Vivo Formulation

This protocol provides an example of how to prepare a **Perastine** solution for in vivo experiments, based on a common formulation.

Materials:

- **Perastine** stock solution in DMSO
- PEG300
- Tween 80
- Saline, Phosphate-Buffered Saline (PBS), or ddH₂O
- Sterile tubes
- Calibrated micropipettes

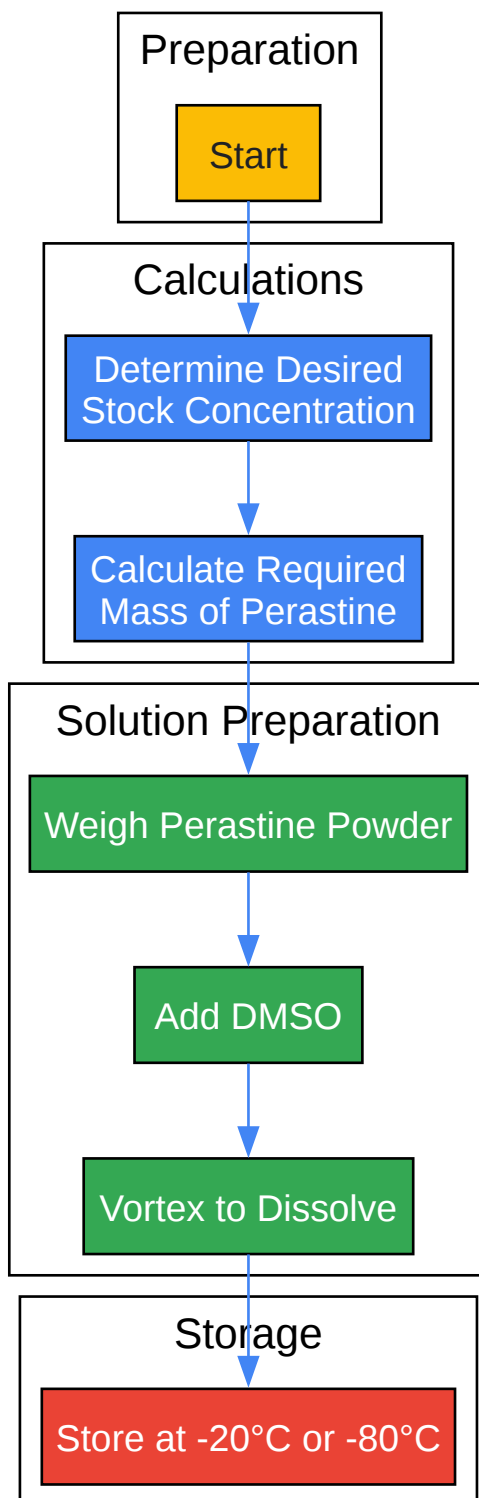
Procedure:

- Prepare the Vehicle Mixture: In a sterile tube, prepare the vehicle by mixing the components in the desired ratio. For example, for a vehicle of 5% DMSO, 30% PEG300, 5% Tween 80, and 60% saline:
 - For a final volume of 1 mL, mix:
 - 50 μ L DMSO
 - 300 μ L PEG300
 - 50 μ L Tween 80
 - 600 μ L Saline/PBS/ddH₂O
- Prepare the **Perastine** Mother Liquor: Dissolve the required amount of **Perastine** in DMSO to create a concentrated mother liquor. The concentration of this mother liquor will depend on the final desired concentration in the injection volume.
- Formulate the Final Solution:
 - Add the required volume of the **Perastine** mother liquor (in DMSO) to the appropriate volume of PEG300 and mix well until the solution is clear.
 - Add the required volume of Tween 80 and mix well until the solution is clear.
 - Finally, add the required volume of Saline/PBS/ddH₂O and mix thoroughly.

Visualizations

Experimental Workflow: Perastine Stock Solution Preparation

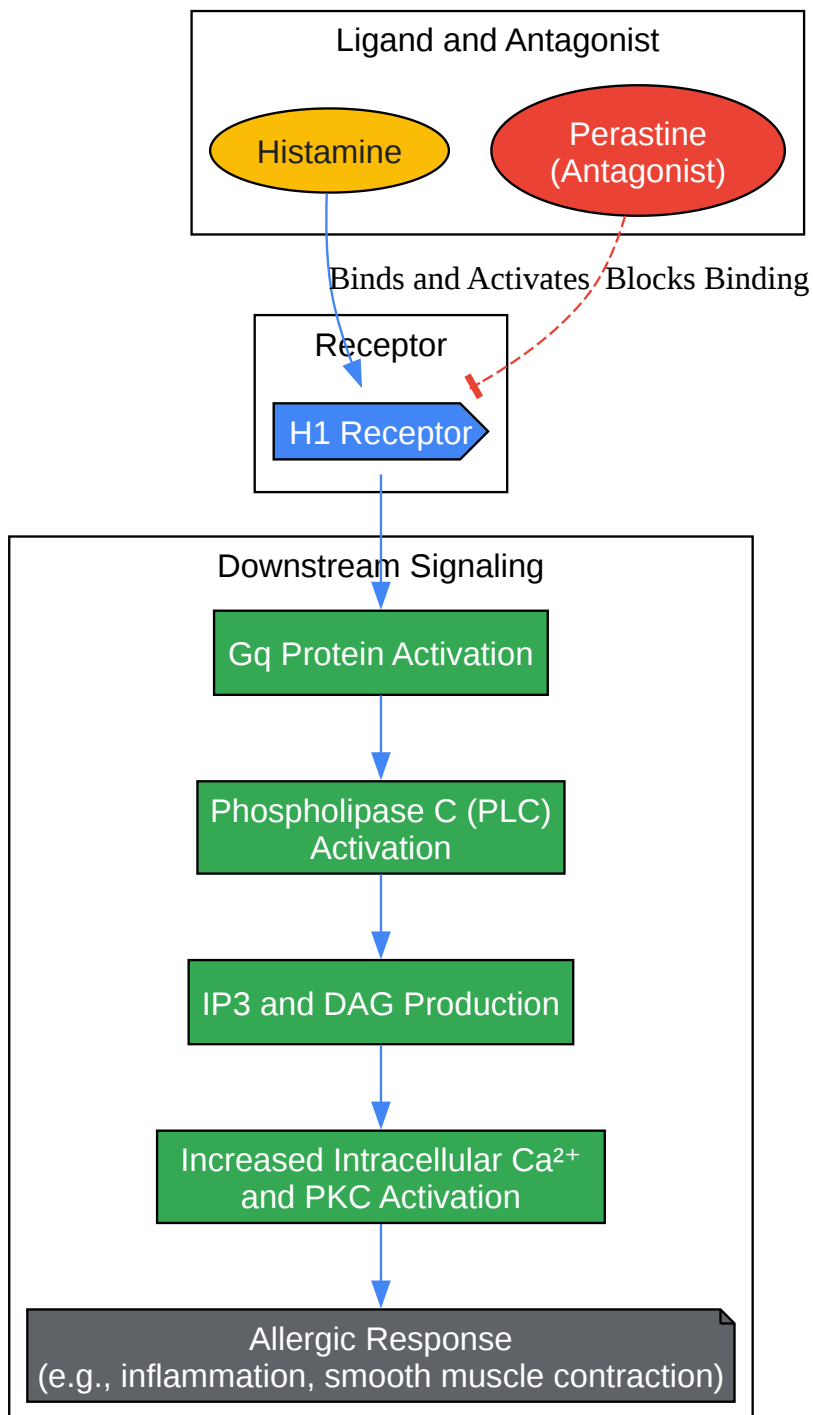
Workflow for Perastine Stock Solution Preparation

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Caption: A flowchart illustrating the step-by-step process for preparing a **Perastine** stock solution.

Signaling Pathway: Mechanism of Action of Perastine

Simplified Signaling Pathway of H1 Histamine Receptor and Inhibition by Perastine

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